

Chemical structure and IUPAC name of Ethyl 3-(methylthio)propionate.

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)propionate

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Ethyl 3-(methylthio)propionate: A Technical Overview

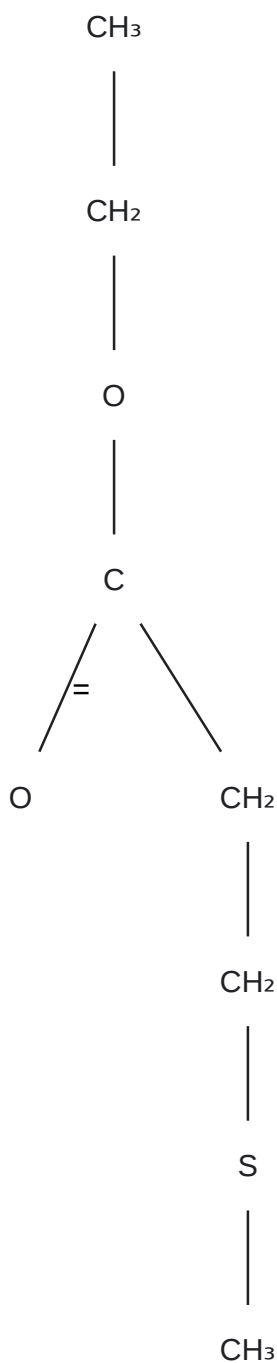
An In-depth Guide for Researchers and Drug Development Professionals

Ethyl 3-(methylthio)propionate is an organic compound classified as a carboxylic acid ester and a methyl sulfide.[1] It is recognized for its characteristic fruity and sulfurous aroma, reminiscent of pineapple, and is found naturally in fruits such as melons and pineapples.[2][3] In addition to its role as a natural flavor component, it is synthesized for use as a flavoring agent in the food industry and as a fragrance ingredient.[1][3] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is ethyl 3-methylsulfanylpropanoate.[1][4] Its chemical structure consists of a propionate ethyl ester with a methylthio group attached to the third carbon.

Chemical Structure of Ethyl 3-(methylthio)propionate

[Click to download full resolution via product page](#)Caption: 2D chemical structure of **Ethyl 3-(methylthio)propionate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-(methylthio)propionate** is presented in the table below. This data is essential for its handling, application, and analysis in a laboratory setting.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂ S	[4]
Molecular Weight	148.23 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Fruity, pineapple-like, sulfurous	[3][5]
Boiling Point	196-197 °C at 760 mmHg	[1]
Density	1.032 g/mL at 25 °C	[3][5]
Refractive Index	1.457-1.463 at 20 °C	[1]
Flash Point	81 °C (177.8 °F) - closed cup	[5]
Solubility	Soluble in 95% ethanol	[1]
CAS Number	13327-56-5	[4]
SMILES	CCOC(=O)CCSC	[1][5]
InChIKey	YSNWHRKJEKWJNY-UHFFFAOYSA-N	[1][5]

Experimental Protocols

Ethyl 3-(methylthio)propionate can be synthesized through several methods. The most common laboratory-scale preparation is the Fischer-Speier esterification of 3-(methylthio)propionic acid with ethanol using an acid catalyst.[1] An alternative industrial method involves the reaction of ethyl acrylate with methyl mercaptan.[2]

Synthesis via Fischer-Speier Esterification

This protocol details the synthesis of **Ethyl 3-(methylthio)propionate** from 3-(methylthio)propionic acid and ethanol.

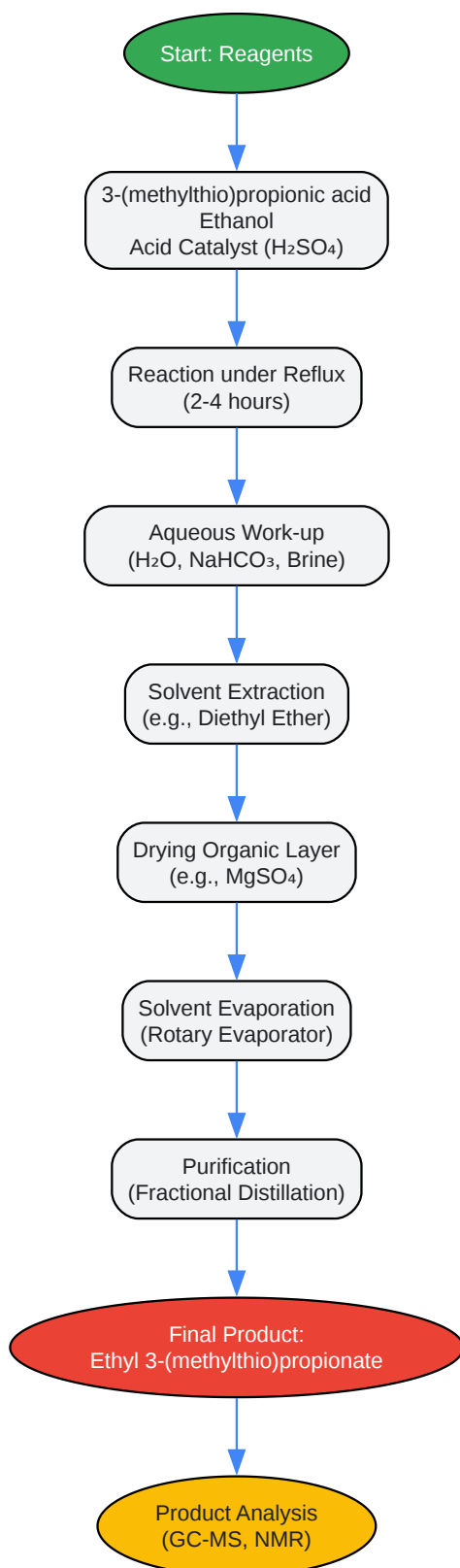
Materials:

- 3-(methylthio)propionic acid
- Absolute ethanol (reagent grade)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Diethyl ether or ethyl acetate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, combine 3-(methylthio)propionic acid and a molar excess of absolute ethanol (typically 3-5 equivalents). The ethanol often serves as both reactant and solvent.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the moles of carboxylic acid) to the mixture.

- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours. The progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
 - Dilute the mixture with diethyl ether or ethyl acetate.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent and excess ethanol.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure **Ethyl 3-(methylthio)propionate**.



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Caption: Workflow for the synthesis and analysis of **Ethyl 3-(methylthio)propionate**.

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